

Technical Guide: Stability Profile & Handling of 4-(Chloromethyl)oxazole HCl

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Compound of Interest

Compound Name: 4-(Chloromethyl)oxazole hydrochloride
CAS No.: 675149-75-4
Cat. No.: B1612974

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CAS: 675149-75-4 | Formula: C

H

CINO[1][2] · HCl | MW: 153.99 g/mol

Executive Technical Summary

4-(Chloromethyl)oxazole hydrochloride is a kinetically stabilized alkylating agent. While the hydrochloride salt form significantly retards the self-alkylation (polymerization) observed in the free base, it introduces a critical vulnerability to moisture-induced hydrolysis.

Under strictly anhydrous conditions at 2–8°C, the compound is stable for >12 months. Under ambient conditions (25°C, >60% RH), it degrades rapidly via two competing pathways: hydrolytic dechlorination and acid-catalyzed ring opening.

Core Stability Directive: The integrity of this reagent is binary—it is either dry and stable, or wet and degrading. There is no intermediate "slow degradation" phase in humid environments.

Physicochemical & Reactivity Profile

To understand the stability, one must analyze the competition between the oxazole ring's basicity and the chloromethyl group's electrophilicity.

The Stabilization Mechanism (HCl Salt)

The oxazole nitrogen is weakly basic (

). In the free base form, the nitrogen lone pair is nucleophilic enough to attack the electrophilic methylene carbon of a neighboring molecule, leading to intermolecular quaternization (polymerization).

- Role of HCl: Protonation of the oxazole nitrogen () deactivates the ring's nucleophilicity, effectively "capping" the polymerization pathway.
- The Trade-off: The formation of the salt creates a highly polar, hygroscopic lattice. Upon moisture ingress, the lattice energy breaks, and the salt dissociates, releasing free acid and exposing the reactive center.

Quantitative Data Summary

Property	Value / Characteristic	Implication for Stability
Physical State	White to pale yellow crystalline solid	Yellowing indicates free-base liberation or oxidation.
Hygroscopicity	High	Rapid uptake of atmospheric water leads to deliquescence.
Reactivity	Alkylating Agent (Benzylic-like)	Susceptible to hydrolysis.
Storage Temp	2°C to 8°C (Refrigerated)	Thermal energy accelerates HCl dissociation.
Atmosphere	Inert (Ar or N)	Oxygen is less critical than moisture, but inert gas prevents both.

Degradation Pathways & Mechanisms

The degradation of 4-(Chloromethyl)oxazole HCl is not a single event but a cascade triggered by environmental factors.

Pathway A: Moisture-Induced Hydrolysis (Dominant)

When exposed to ambient humidity, the salt absorbs water. The chloride ion (

) is a good leaving group, activated by the electron-withdrawing nature of the protonated oxazole ring.

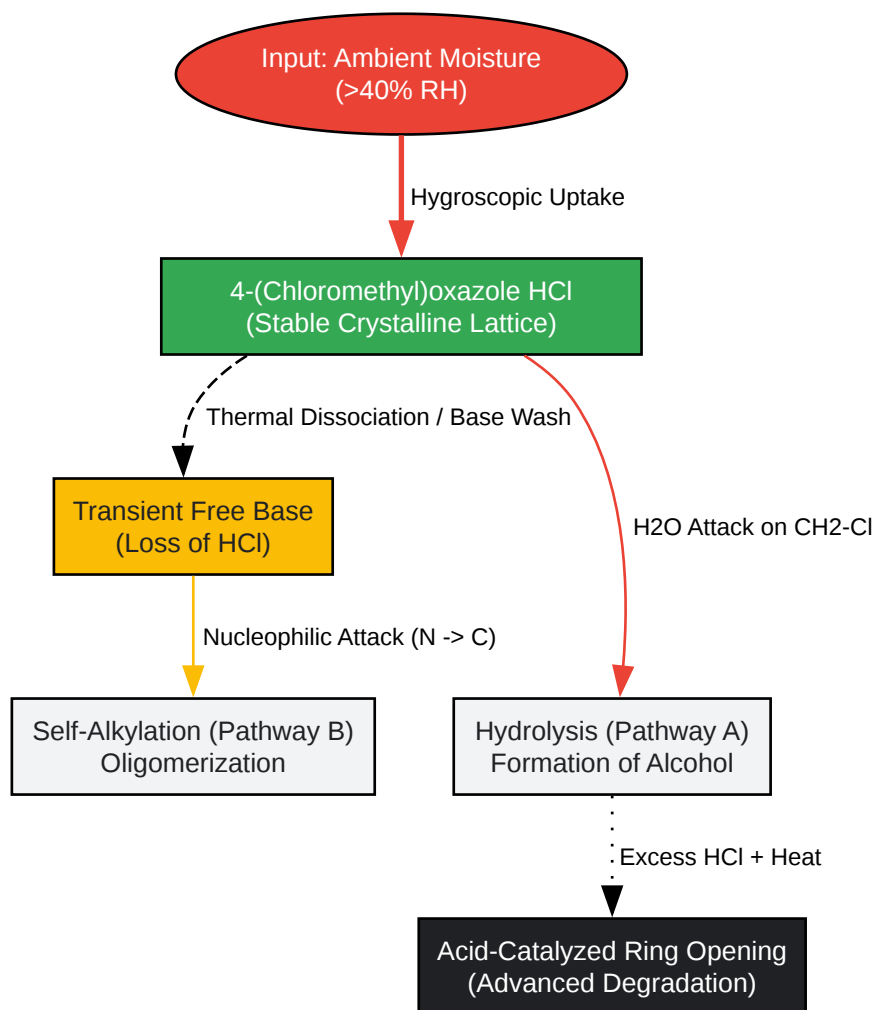
- Mechanism: Water attacks the methylene carbon (-Cl), displacing chloride.
- Product: 4-(Hydroxymethyl)oxazole + HCl.
- Observation: The material becomes sticky/wet (deliquescence) and highly acidic.

Pathway B: Thermodynamic Dimerization (Free Base Leakage)

If the HCl is lost (e.g., via high vacuum drying or thermal dissociation), the equilibrium shifts toward the free base.

- Mechanism: Intermolecular
attack of the oxazole nitrogen onto the chloromethyl group of another molecule.
- Product: Insoluble oligomers/polymers.

Pathway Visualization (Graphviz)



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Caption: Figure 1. Divergent degradation pathways triggered by moisture (left) and deprotonation (right).

Handling & Storage Protocol

This protocol is designed to maintain the "Kinetic Trap" of the HCl salt.

Storage Requirements[3]

- Primary Containment: Glass vial with a Teflon-lined screw cap. Parafilm is insufficient for long-term storage due to permeability.
- Secondary Containment: Sealed desiccator containing active desiccant (e.g., P
O
or indicating silica gel).
- Temperature: Maintain at 2–8°C. Freezing (-20°C) is acceptable but requires strict equilibration to room temperature before opening to prevent condensation.

Handling Workflow (The "2-Minute Rule")

Because the compound is hygroscopic, handling in open air should be minimized.

- Equilibration: Allow the cold vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture directly onto the solid.
- Inert Atmosphere: Ideally, weigh and dispense inside a glovebox or a glove bag filled with Nitrogen/Argon.
- Rapid Transfer: If a glovebox is unavailable, use the "2-Minute Rule": The container should not be open to ambient air for more than 2 minutes. Flush the headspace with Argon before resealing.

Quality Control & Self-Validation

Before committing this reagent to a high-value synthesis, validate its integrity using this tiered QC system.

Tier 1: Visual Inspection (Non-Destructive)

- Pass: Free-flowing white powder.
- Fail: Clumping, "wet" appearance, or distinct yellow/orange discoloration.
- Critical Fail: Presence of liquid droplets (deliquescence).

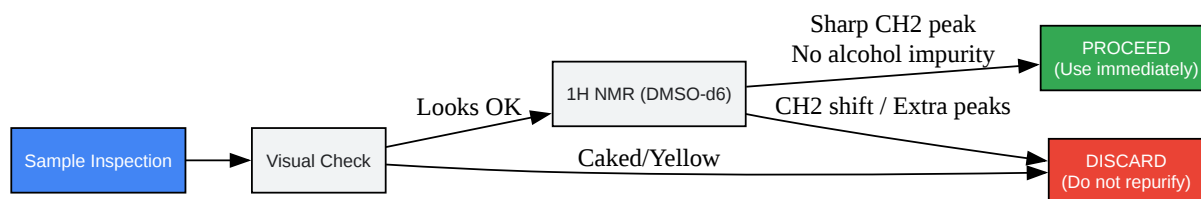
Tier 2: ^1H NMR Validation (Definitive)

Dissolve ~5 mg in DMSO-

(use an ampoule from a fresh source to avoid introducing water).

Signal	Chemical Shift ()	Diagnostic Interpretation
Oxazole C2-H	~8.5 - 9.0 ppm	Sharp singlet. Broadening indicates pH change/exchange.
Chloromethyl (-CH Cl)	~4.8 - 5.0 ppm	Key Indicator. Shift upfield (~4.5 ppm) indicates hydrolysis to -CH OH.
Water Peak	Variable (3.3 ppm)	Large integral indicates moisture contamination.

QC Decision Logic



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Caption: Figure 2. Decision tree for validating reagent quality prior to synthesis.

References

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Sources

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